

# 1-hexanol methanol ethanol emission comparison

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## Compound Focus: 1-Hexanol

CAS No.: 111-27-3

Cat. No.: S1490533

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## Emission & Performance Comparison

| Emission / Performance Parameter | 1-Hexanol (Blended with Diesel/WPO)   | Methanol (Blended with Gasoline)             | Ethanol (Blended with Gasoline) |
|----------------------------------|---|--|---------------------------------|
| NOx Emissions                    | Decrease (with EGR, reduction of 11.3-12.55% [1]; "drastic reduction" [2])            | Decrease (versus gasoline [3])               | Decrease (versus gasoline [3])  |
| CO Emissions                     | Increase (e.g., 0.40% vol at low load for H30WPO70 [1]; 33% higher for 10% blend [2]) | Decrease (versus gasoline [3])               | Decrease (versus gasoline [3])  |
| HC Emissions                     | Increase (e.g., 45 PPM at low load [1]; 18% higher for 10% blend [2])                 | Decrease (versus gasoline [3])               | Decrease (versus gasoline [3])  |
| Brake Thermal Efficiency (BTE)   | Mixed (42.1% reported with WPO [1]; slight reduction vs. diesel [2])                  | Improvement with increase in blend ratio [3] | Information Missing             |

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|--|---|---------------------------------------|---------------------------------------|
| Brake-Specific Fuel Consumption (BSFC) | Decreased with higher hexanol concentration [1]                                 | Increase [3]                          | Increase [3]                          |
| Combustion Characteristics             | Can increase heat release rate and peak pressure [1]; longer ignition delay [2] | Enables higher compression ratios [3] | Enables higher compression ratios [3] |

## Experimental Protocols Overview

The data in the table is derived from specific engine tests. Here are the methodologies for the key experiments cited:

### 1. 1-Hexanol in Compression Ignition (CI/Diesel) Engines

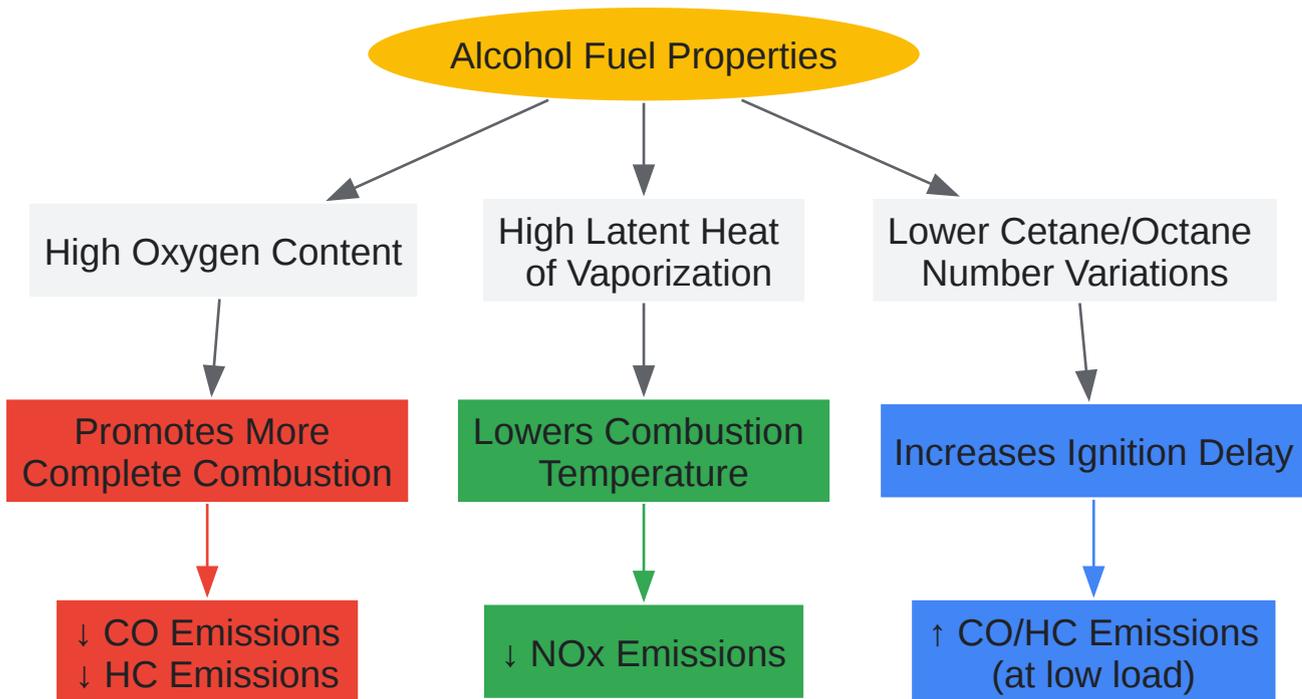
- Engine Type:** Common Rail Direct Injection (CRDI) compression ignition engine [1] [2].
- Test Fuels:** Blends of **1-hexanol** with Waste Plastic Oil (WPO) (e.g., 10% to 30% hexanol by volume [1]) or standard diesel (e.g., 10% to 40% hexanol by volume [2]).
- Operating Conditions:** Engine tests conducted at varying loads (e.g., 20% to 80% load) and constant speed (e.g., 2000 rpm). Studies also investigated the impact of Exhaust Gas Recirculation (EGR) at rates of 10% and 20% [1] [2].
- Measurements:** Data collected for cylinder pressure, heat release rate, brake thermal efficiency (BTE), brake-specific energy consumption (BSEC), and emissions of NOx, CO, and HC [1].

### 2. Methanol & Ethanol in Spark Ignition (SI/Gasoline) Engines

- Methodology:** 1-D engine simulation using AVL BOOST software [3].
- Engine Model:** A calibrated four-stroke, port fuel injection (PFI) gasoline engine model [3].
- Test Fuels:** Various blends of methanol-gasoline (M0 to M50) and ethanol-gasoline (E0 to E50) by volume [3].
- Analysis:** Comparison of engine power, brake-specific fuel consumption (BSFC), and exhaust emissions (NOx, CO, HC) across different fuel blends and engine speeds [3].

## Alcohol Fuel Combustion Pathway

The following diagram illustrates the general pathways through which the properties of alcohols influence the combustion process and subsequent emissions in internal combustion engines.



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This diagram shows how key chemical and physical properties of alcohols lead to different combustion outcomes.

## Key Takeaways for Researchers

- **For NOx Reduction:** **1-Hexanol** shows significant promise in diesel engines, particularly when combined with EGR [1] [2]. Methanol and ethanol also reduce NOx in gasoline engines [3].
- **For CO/HC Reduction:** Methanol and ethanol blends are generally more effective at reducing CO and HC emissions in spark-ignition engines [3]. **1-Hexanol** tends to increase these emissions in compression-ignition engines, especially at low loads [1] [2].
- **Fuel and Engine Compatibility:** The choice of alcohol is highly dependent on the engine platform. Longer-chain alcohols like **1-hexanol** have more favorable physical properties (e.g., higher energy density, better mixing stability) for diesel applications, while methanol and ethanol are well-suited for gasoline engines [3] [4].

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## References

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